

# A Technical Guide to the Physical Properties of **tert-Butylhydrazine Hydrochloride**

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-Butylhydrazine hydrochloride*

Cat. No.: B142824

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**tert-Butylhydrazine hydrochloride** (t-BHH), with the CAS number 7400-27-3, is a versatile reagent widely employed in organic synthesis. Its utility is particularly notable in the pharmaceutical and agrochemical industries for the synthesis of a variety of heterocyclic compounds, including pyrazole derivatives and insect growth regulators.<sup>[1][2]</sup> A thorough understanding of its physical properties is paramount for its safe handling, application in chemical reactions, and the development of robust synthetic protocols. This technical guide provides a comprehensive overview of the known physical properties of **tert-butylhydrazine hydrochloride**, details general experimental methodologies for their determination, and illustrates a key synthetic pathway where it is utilized.

## Core Physical Properties

**tert-Butylhydrazine hydrochloride** is a white to off-white crystalline solid that is hygroscopic in nature.<sup>[3]</sup> It is known to be stable under normal storage conditions, typically in a dry, cool, and well-ventilated place.<sup>[4]</sup>

## Quantitative Physical Data

A summary of the available quantitative physical data for **tert-butylhydrazine hydrochloride** is presented in Table 1. It is important to note that experimental values for several properties,

including boiling point, density, and vapor pressure, are not readily available in the reviewed literature.<sup>[4][5]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>12</sub> N <sub>2</sub> ·HCl	<sup>[6][7]</sup>
Molecular Weight	124.61 g/mol	<sup>[6][7]</sup>
Melting Point	191-194 °C	<sup>[8][9][10]</sup>
Boiling Point	No information available	<sup>[4][5]</sup>
Solubility	Soluble in water, DMSO, and methanol. <sup>[10]</sup> Soluble in acetone and ethanol. <sup>[7]</sup>	
Density	No information available	<sup>[5]</sup>
Vapor Pressure	No information available	<sup>[4][5]</sup>
pKa	No information available	
Decomposition Temperature	No information available	<sup>[4]</sup>

Table 1: Physical Properties of **tert-Butylhydrazine Hydrochloride**

## Experimental Protocols

Detailed experimental protocols for the determination of all physical properties of **tert-butylhydrazine hydrochloride** are not specifically published. However, standard methodologies for organic compounds can be applied. Below are general protocols for determining key physical properties.

### Melting Point Determination (Capillary Method)

The melting point of a solid is a key indicator of its purity. A sharp melting range typically indicates a pure compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional)

Procedure:

- Ensure the **tert-butylhydrazine hydrochloride** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point (191-194 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).
- For accuracy, repeat the determination with a fresh sample.

## Solubility Determination

Understanding the solubility of a compound is crucial for reaction setup, purification, and formulation.

Apparatus:

- Test tubes

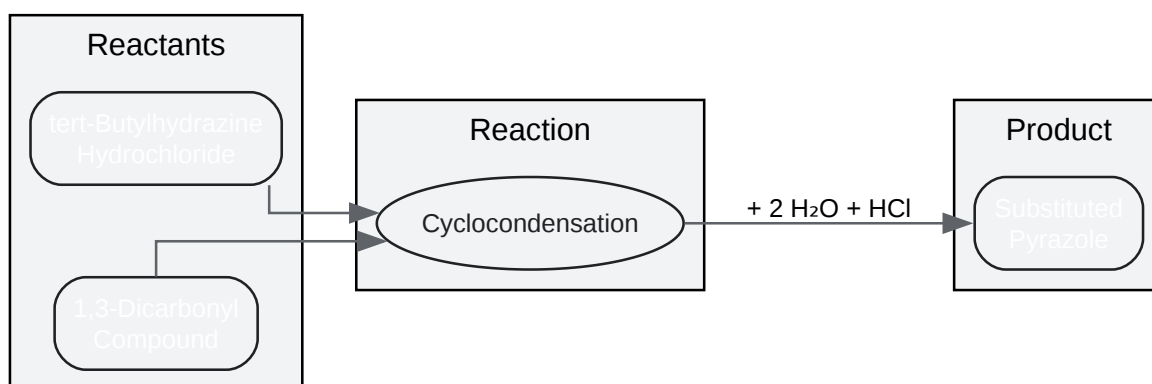
- Vortex mixer or stirring rod
- Graduated cylinders or pipettes
- Spatula or balance for solids

#### Procedure:

- To a test tube, add a pre-weighed amount of **tert-butylhydrazine hydrochloride** (e.g., 10 mg).
- Add a specific volume of the solvent to be tested (e.g., 1 mL of water, ethanol, or DMSO) to the test tube.
- Vigorously agitate the mixture using a vortex mixer or by stirring with a rod for a set period (e.g., 1-2 minutes) at a controlled temperature (e.g., room temperature).
- Visually observe the solution. The compound is considered soluble if no solid particles are visible. It is considered insoluble if the solid remains undissolved. It is partially soluble if some, but not all, of the solid dissolves.
- The process can be repeated with increasing amounts of solute to determine the approximate solubility limit.

## Application in Synthesis: Pyrazole Formation

**tert-Butylhydrazine hydrochloride** is a key building block in the synthesis of pyrazole derivatives, which are important scaffolds in many pharmaceutical agents. One common method involves the cyclocondensation reaction with a 1,3-dicarbonyl compound.



[Click to download full resolution via product page](#)

Caption: Synthesis of pyrazoles from **tert-butylhydrazine hydrochloride**.

This diagram illustrates the general workflow for the synthesis of substituted pyrazoles. The reaction proceeds via a cyclocondensation mechanism where the hydrazine nitrogen atoms of tert-butylhydrazine react with the two carbonyl carbons of the 1,3-dicarbonyl compound, followed by dehydration to form the stable aromatic pyrazole ring. The tert-butyl group provides steric hindrance and influences the regioselectivity of the reaction.

## Conclusion

This technical guide has summarized the key physical properties of **tert-butylhydrazine hydrochloride** based on available scientific literature and safety data. While a comprehensive set of experimental data for all physical properties is not currently available, the provided information and general experimental protocols offer a solid foundation for researchers and professionals working with this important synthetic reagent. Its role in the synthesis of bioactive molecules, such as pyrazoles, underscores the importance of understanding its fundamental chemical and physical characteristics for the advancement of drug discovery and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. TR-B699440 - tert-butylhydrazine-hydrochloride | 32064-67-8 [cymitquimica.com]
- 2. A Potential Multitarget Insect Growth Regulator Candidate: Design, Synthesis, and Biological Activity of Novel Acetamido Derivatives Containing Hexacyclic Pyrazole Carboxamides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. tert-Butylhydrazine monohydrochloride | C<sub>4</sub>H<sub>13</sub>CIN<sub>2</sub> | CID 81889 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. chemos.de [chemos.de]
- 6. scbt.com [scbt.com]
- 7. 1-(tert-Butyl)hydrazine hydrochloride | 7400-27-3 | HAA40027 [biosynth.com]
- 8. tert-Butylhydrazine hydrochloride (1:1) | CAS#:7400-27-3 | Chemsrce [chemsrc.com]
- 9. 叔丁基肼 盐酸盐 98% | Sigma-Aldrich [sigmaaldrich.com]
- 10. tert-Butylhydrazine hydrochloride | 7400-27-3 [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of tert-Butylhydrazine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142824#tert-butylhydrazine-hydrochloride-physical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)